

Docosahexaenoyl Glycine Signaling in Microglial Cells: An In-depth Technical Guide

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Compound of Interest

Compound Name: Docosahexaenoyl glycine

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Abstract

Docosahexaenoyl glycine (DHA-Gly) is an endogenous N-acyl amino acid, a class of lipid signaling molecules derived from the conjugation of docosahexaenoic acid (DHA) and glycine. Emerging evidence highlights its significant role in modulating microglial activity, particularly in the context of neuroinflammation. This technical guide provides a comprehensive overview of the current understanding of DHA-Gly signaling in microglial cells. It details its biosynthesis, molecular targets, and downstream signaling pathways. Furthermore, this guide presents detailed experimental protocols for investigating DHA-Gly's effects on microglia and includes structured data summaries and visualizations to facilitate further research and drug development efforts in the field of neuroinflammation.

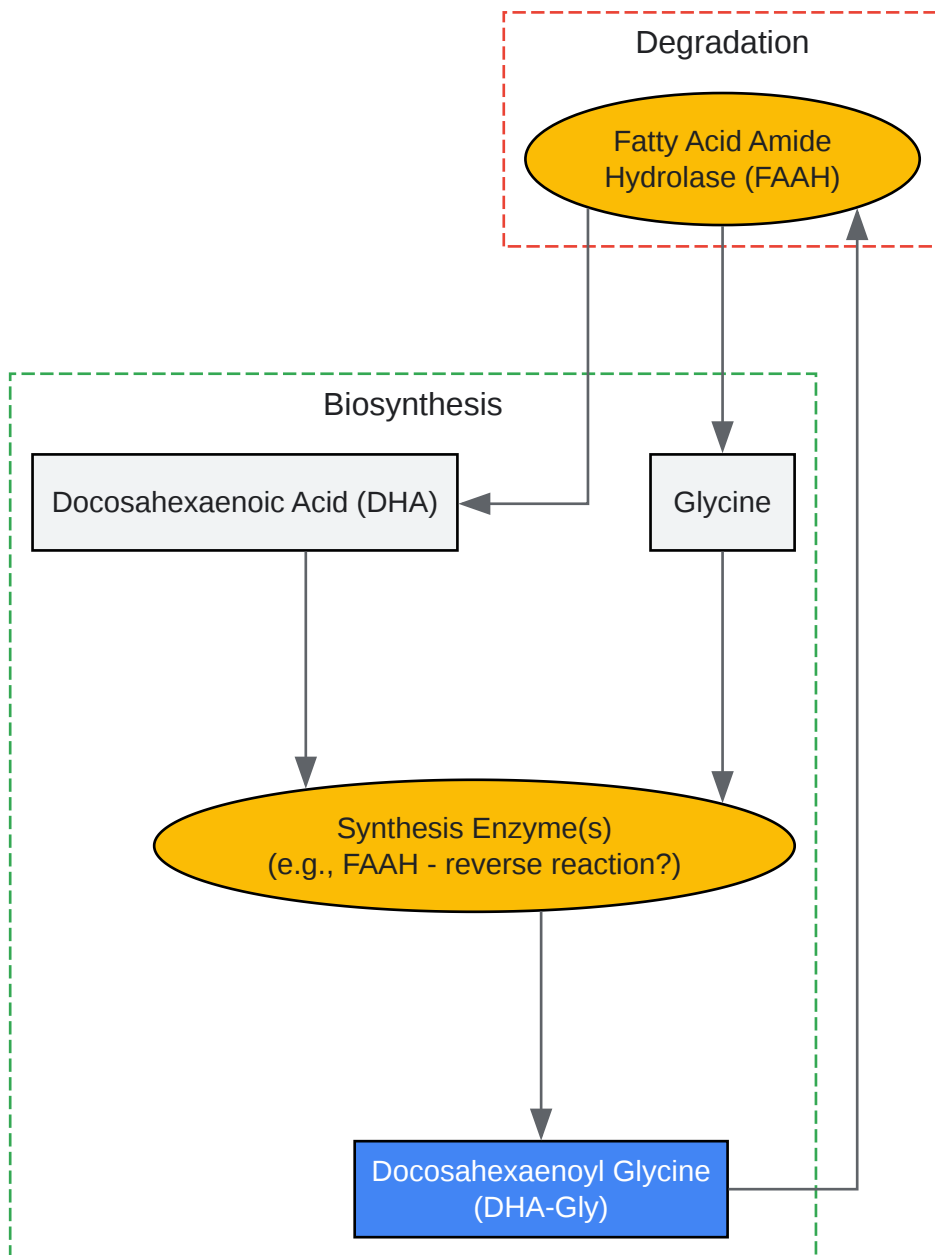
Introduction

Microglia, the resident immune cells of the central nervous system (CNS), play a pivotal role in brain homeostasis and pathology. Their activation is a hallmark of neuroinflammation, a process implicated in a wide range of neurodegenerative diseases. N-acyl amino acids (NAAAs) are a family of bioactive lipids with diverse signaling functions.[1] Among these, **docosahexaenoyl glycine** (DHA-Gly), an endogenous metabolite, has garnered interest for its potential anti-inflammatory and neuroprotective properties.[2] Understanding the molecular mechanisms by which DHA-Gly modulates microglial function is crucial for developing novel therapeutic strategies targeting neuroinflammation.

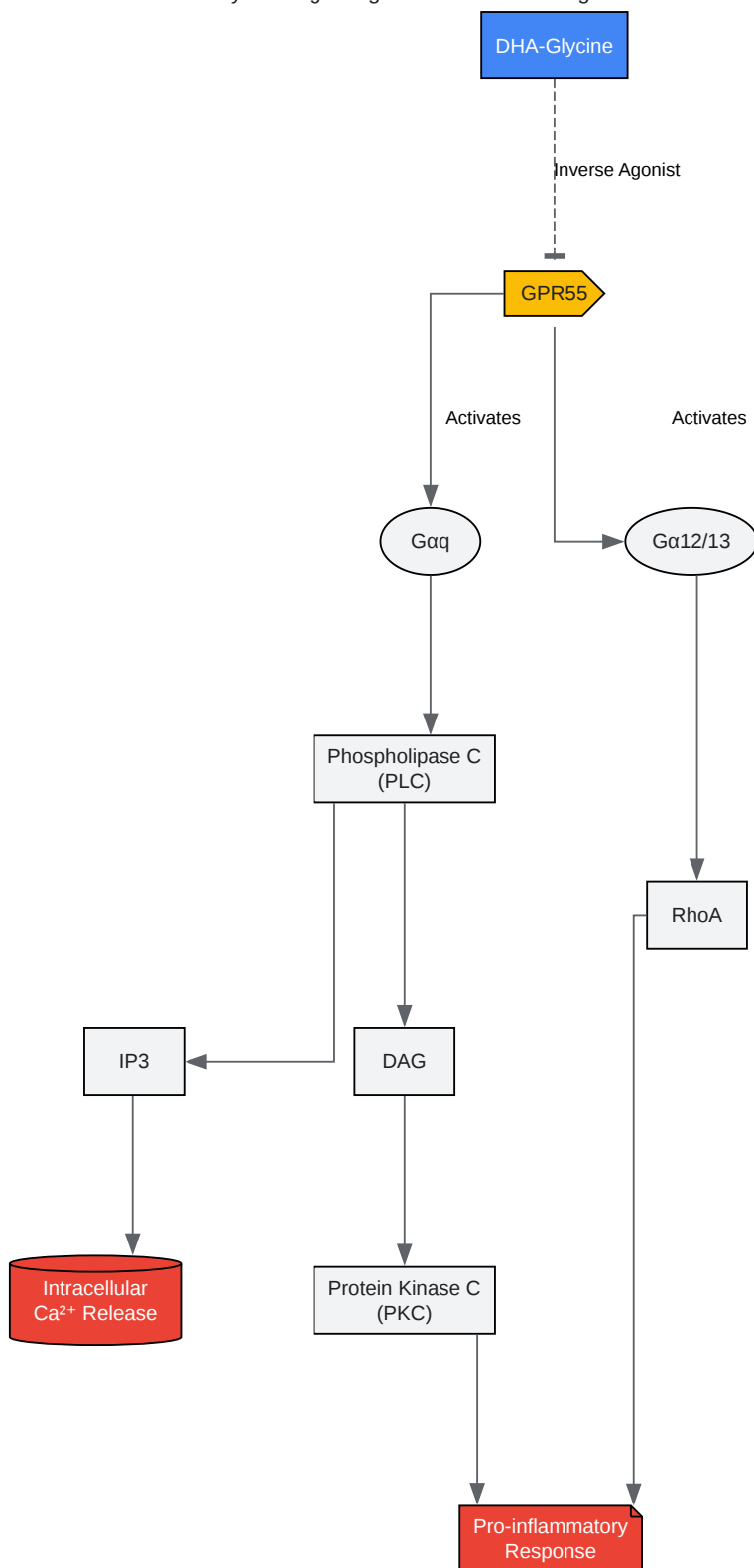
Biosynthesis and Metabolism of Docosahexaenoyl Glycine

The biosynthesis of N-acyl amino acids, including DHA-Gly, is not yet fully elucidated. One proposed pathway involves the direct condensation of a fatty acid with an amino acid.^[1] In the context of DHA-Gly, this would involve the conjugation of docosahexaenoic acid (DHA) with glycine. While the specific enzymes responsible for DHA-Gly synthesis in microglia are not definitively identified, fatty acid amide hydrolase (FAAH) has been suggested to catalyze the synthesis of some NAAAs, potentially in a reverse reaction.^[3] Conversely, FAAH is also known to be involved in the degradation of NAAAs, hydrolyzing the amide bond to release the constituent fatty acid and amino acid.^[1] In lipopolysaccharide (LPS)-stimulated microglial cells, an increased formation of DHA-Gly has been observed, suggesting its production is regulated during inflammatory conditions.^[2]

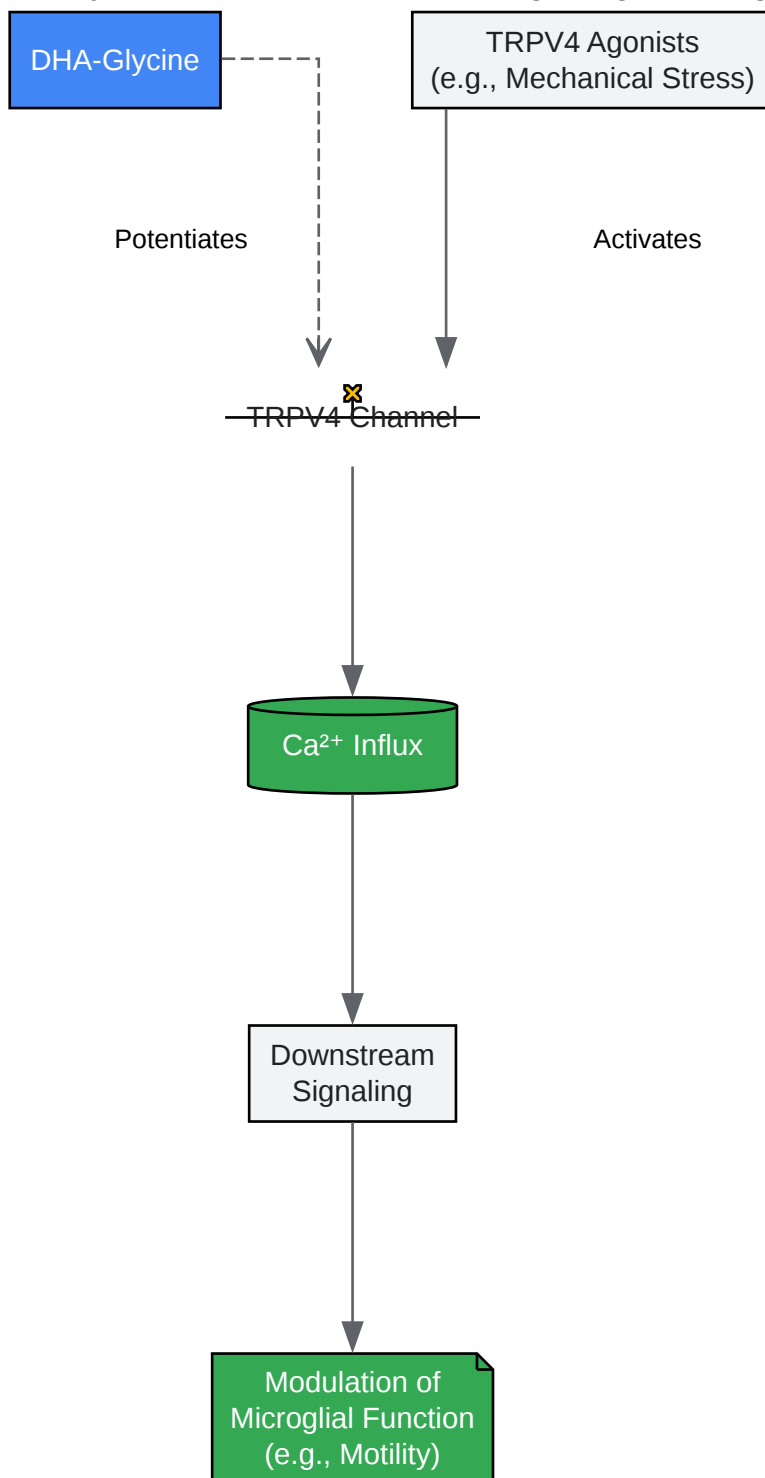
Biosynthesis and Degradation of DHA-Glycine



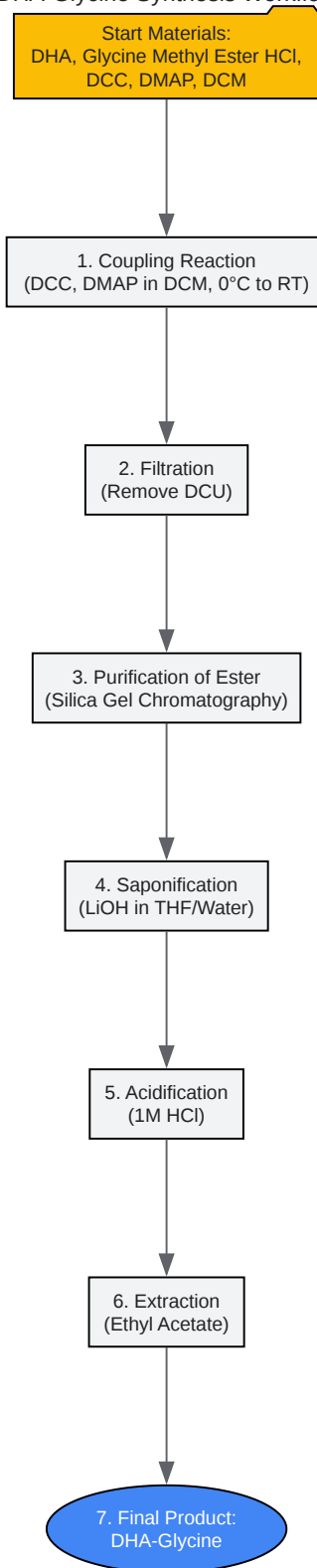
DHA-Glycine Signaling via GPR55 in Microglia



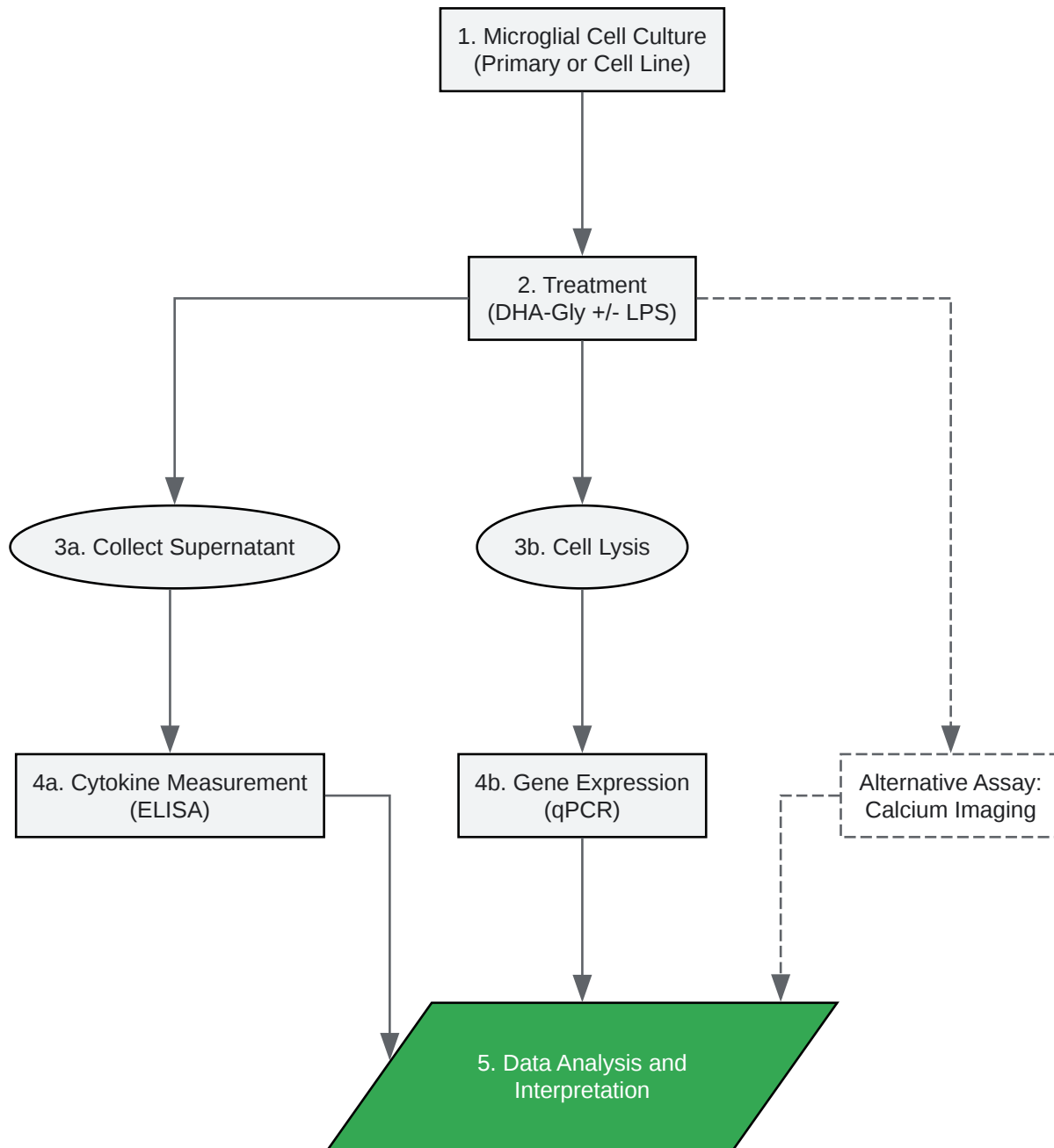
DHA-Glycine Potentiation of TRPV4 Signaling in Microglia



DHA-Glycine Synthesis Workflow



Experimental Workflow for Investigating DHA-Gly in Microglia



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